

Lithium 1-pentynyl- structure elucidation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lithium, 1-pentynyl-

CAS No.: 18643-50-0

Cat. No.: S8807662

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Fundamental Chemical Properties

The table below summarizes the key identifying information and physical properties for Lithium 1-pentynyl- [1].

Property	Value / Description
CAS Number	18643-50-0 [1]
IUPAC Name	lithium;pent-1-yne [1]
Molecular Formula	C ₅ H ₇ Li [2] [1]
Molecular Weight	74.1 g/mol [1]
Canonical SMILES	[Li+].CCCC#[C-] [1]
InChI Key	NETJXSCSDWRQTJ-UHFFFAOYSA-N [1]

Synthesis and Reactivity

Lithium 1-pentynyl-, as an organolithium compound, is typically not isolated but generated in solution for immediate use. The primary method for its preparation is through the direct lithiation of the terminal alkyne,

1-pentyne [1].

Detailed Synthesis Protocol

The following procedure, adapted from a similar synthesis of 1-propynyllithium, is a robust method for generating lithium acetylides [3].

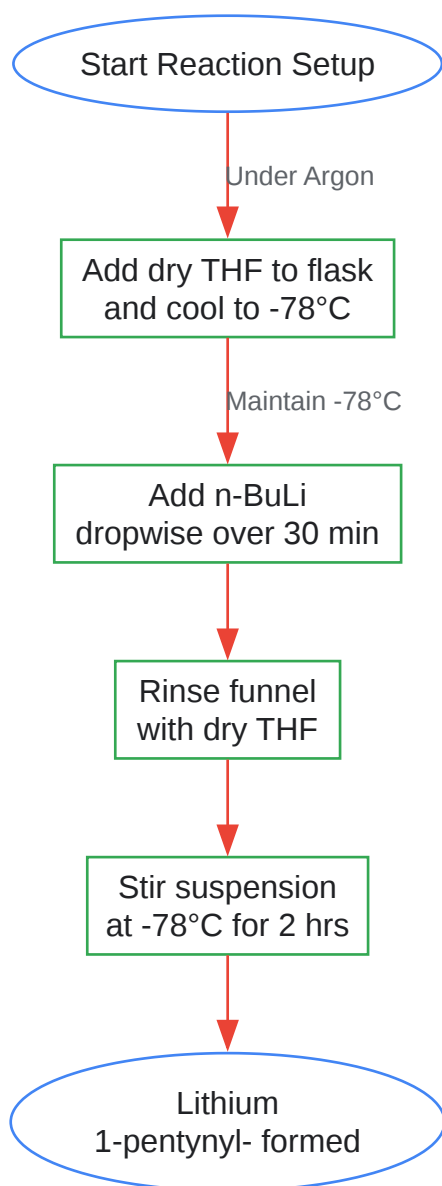
- **Step 1: Reaction Setup**

- In a dry, argon-flushed 500 mL two-necked flask, equipped with a magnetic stirrer and a pressure-equalizing addition funnel, place 100 mL of tetrahydrofuran (THF). The THF must be rigorously dried, typically by distillation from sodium/benzophenone ketyl under nitrogen prior to use [3].
- Cool the flask to **-78 °C** using a dry ice-acetone bath [3].

- **Step 2: Lithiation**

- Add **n-butyllithium** (1.57 M in hexanes, 0.22 mol, 140 mL) dropwise to the stirred THF over 30 minutes [3].
- After the addition, rinse the addition funnel with 10 mL of dry THF [3].
- Stir the resulting milky white suspension at -78 °C for 2 hours to complete the formation of the lithium acetylide [3].

This synthesis process can be visualized in the following workflow:



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Synthesis of Lithium 1-pentynyl- via direct lithiation.

Key Reactivity and Applications

This compound is a strong nucleophile and base, commonly used in research for [1]:

- **Nucleophilic Addition:** Attacking carbonyl compounds (aldehydes, ketones) to form propargylic alcohols after hydrolysis.
- **Deprotonation:** Acting as a base to generate other carbanions.
- **Coupling Reactions:** Participating in the synthesis of complex organic molecules and carbon frameworks.

Handling and Stability

Lithium 1-pentynyl- requires strict handling protocols typical of organolithium reagents [3] [1]:

- **Atmosphere:** Must be handled under an inert atmosphere (Argon or Nitrogen) to prevent rapid decomposition by oxygen and moisture [3] [1].
- **Temperature:** Best generated and used at low temperatures (-78°C to 0°C) to maintain stability and minimize side reactions [1].
- **Solvent:** Common solvents are dry tetrahydrofuran (THF) or diethyl ether [3] [1].

Potential in Cannabinoid Research

While not a direct therapeutic agent, the 4-pentynyl group (which is the organic moiety of Lithium 1-pentynyl-) has been used as a side chain in synthetic indole cannabinoids during research for CB2 receptor-selective ligands [4]. For example, one study found that an indole derivative with a 4-pentynyl group at the N1 position (compound 35) acted as a potent and selective **neutral antagonist** for the human CB2 receptor. This highlights the 4-pentynyl group's relevance in medicinal chemistry research for tuning a compound's pharmacological profile [4].

Key Information Gaps and Future Directions

It is important to note the limitations of the available information:

- The search results lack specific analytical data (e.g., NMR, IR spectra) for Lithium 1-pentynyl- itself.
- No direct "signaling pathways" for this specific organolithium reagent were identified, as its primary use is in synthetic chemistry rather than pharmacology.

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References

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